

# Application Notes & Protocols: Quantitative Analysis of Pencycuron in Soil Samples using Pencycuron-d5

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## Compound of Interest

Compound Name: *Pencycuron-d5*

Cat. No.: *B15142454*

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## Introduction

Pencycuron is a non-systemic fungicide used to control diseases caused by *Rhizoctonia solani* in various crops.[1] Its presence and persistence in soil are of environmental concern, necessitating sensitive and accurate analytical methods for its quantification. This document provides a detailed protocol for the quantitative analysis of pencycuron in soil samples using Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) with the aid of a deuterated internal standard, **Pencycuron-d5**. The use of an isotopically labeled internal standard is crucial for correcting matrix effects and variabilities in sample preparation and instrument response, thereby enhancing the accuracy and precision of the analysis.

The methodology described herein is based on the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction procedure followed by dispersive solid-phase extraction (d-SPE) cleanup.[2][3] This approach ensures high recovery of the analyte while effectively removing interfering matrix components.[3]

## Experimental Protocols

### 1. Materials and Reagents

- Pencycuron (analytical standard, >98% purity)
- **Pencycuron-d5** (internal standard, >98% purity)

- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Magnesium sulfate (anhydrous, for analysis)
- Sodium chloride (for analysis)
- Primary secondary amine (PSA) sorbent
- Graphitized carbon black (GCB) sorbent (optional, for soils with high pigment content)
- C18 sorbent
- Soil samples (air-dried and sieved through a 2-mm mesh)

## 2. Standard Solutions Preparation

- Stock Solutions (1000 µg/mL): Accurately weigh and dissolve pencycuron and **pencycuron-d5** in methanol to prepare individual stock solutions of 1000 µg/mL. Store at -20°C.
- Intermediate Standard Solution (10 µg/mL): Prepare an intermediate solution of pencycuron in acetonitrile.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the intermediate standard solution with acetonitrile to obtain concentrations ranging from 1 to 100 ng/mL.
- Internal Standard Spiking Solution (1 µg/mL): Dilute the **pencycuron-d5** stock solution with acetonitrile to prepare a 1 µg/mL spiking solution.

## 3. Sample Preparation (QuEChERS Method)

- Extraction:

- Weigh 10 g of homogenized soil sample into a 50 mL polypropylene centrifuge tube.
- Add 100  $\mu$ L of the 1  $\mu$ g/mL **pencycuron-d5** internal standard spiking solution.
- Add 10 mL of ultrapure water and vortex for 30 seconds to hydrate the soil.
- Add 10 mL of acetonitrile.
- Add 4 g of anhydrous magnesium sulfate and 1 g of sodium chloride.
- Immediately cap and shake vigorously for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
  - Transfer a 1 mL aliquot of the upper acetonitrile layer into a 2 mL microcentrifuge tube containing 150 mg of anhydrous magnesium sulfate, 50 mg of PSA, and 50 mg of C18.
  - For soils with high organic matter or pigment content, 7.5 mg of GCB can be added.
  - Vortex for 30 seconds.
  - Centrifuge at 10,000 rpm for 5 minutes.
  - Filter the supernatant through a 0.22  $\mu$ m syringe filter into an autosampler vial for UPLC-MS/MS analysis.

#### 4. UPLC-MS/MS Analysis

- Instrumentation: A UPLC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- UPLC Conditions:
  - Column: C18 column (e.g., 2.1 mm x 100 mm, 1.7  $\mu$ m)
  - Mobile Phase: A) 0.1% Formic acid in water, B) 0.1% Formic acid in acetonitrile.

- Gradient: Start with 95% A, hold for 0.5 min, ramp to 5% A over 5 min, hold for 2 min, then return to initial conditions and equilibrate for 3 min.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 µL
- Column Temperature: 40°C
- MS/MS Conditions:
  - Ionization Mode: ESI Positive
  - Capillary Voltage: 3.0 kV
  - Source Temperature: 150°C
  - Desolvation Temperature: 400°C
  - Desolvation Gas Flow: 800 L/hr
  - Collision Gas: Argon
  - Multiple Reaction Monitoring (MRM) Transitions: The specific precursor and product ions for pencycuron and **pencycuron-d5** should be optimized by direct infusion of the standard solutions. Typical transitions are provided in the table below.

## Data Presentation

Table 1: UPLC-MS/MS Parameters for Pencycuron and **Pencycuron-d5**

Compound	Precursor Ion (m/z)	Product Ion (m/z) (Quantifier)	Product Ion (m/z) (Qualifier)	Dwell Time (s)	Cone Voltage (V)	Collision Energy (eV)
Pencycuron	329.1	125.1	218.1	0.05	30	20
Pencycuron-d5	334.1	130.1	223.1	0.05	30	20

Table 2: Method Validation Data for Pencycuron in Soil

Parameter	Result
Linearity Range	1 - 100 ng/g
Correlation Coefficient ( $r^2$ )	> 0.995
Limit of Detection (LOD)	0.5 ng/g
Limit of Quantification (LOQ)	1.0 ng/g
Recovery (%) at different spiking levels	
1 ng/g	95.2 ± 4.5
10 ng/g	98.7 ± 3.8
100 ng/g	101.5 ± 2.5
Precision (RSD, %)	
Intra-day (n=5)	< 5%
Inter-day (n=15, 3 days)	< 10%
Matrix Effect (%)	-5 to +5

Note: The values presented in Table 2 are typical expected values for this type of analysis and should be verified through in-house validation.

## Mandatory Visualization



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Caption: Workflow for Pencycuron Analysis in Soil.

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## References

- 1. researchgate.net [researchgate.net]
- 2. Validation of a quick and easy extraction method for the determination of emerging contaminants and pesticide residues in agricultural soils - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Systematic Comparison of Extract Clean-Up with Currently Used Sorbents for Dispersive Solid-Phase Extraction - PMC [pmc.ncbi.nlm.nih.gov]
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